

An In-depth Technical Guide to 3-amino-N-(4-bromophenyl)propanamide

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Compound of Interest

Compound Name: 3-amino-N-(4-bromophenyl)propanamide

Cat. No.: B12220891

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **3-amino-N-(4-bromophenyl)propanamide**, a molecule of interest in medicinal chemistry and drug discovery. We will delve into its chemical identity, plausible synthetic routes, and potential biological applications, grounded in established scientific principles and methodologies.

Chemical Identity and Nomenclature

The foundational step in understanding any chemical entity is to establish its precise identity.

IUPAC Name and Synonyms

The unequivocally correct nomenclature for the compound of interest, as established by the International Union of Pure and Applied Chemistry (IUPAC), is **3-amino-N-(4-bromophenyl)propanamide**.

While this compound may not have a wide array of trivial names due to its likely role as a synthetic intermediate or a member of a chemical library, it is commonly available and referenced in its hydrochloride salt form: **3-amino-N-(4-bromophenyl)propanamide hydrochloride**^[1].

Structural Representation and Chemical Data

A clear visualization of the molecule is paramount for understanding its chemical properties and potential interactions.

Table 1: Physicochemical Properties of **3-amino-N-(4-bromophenyl)propanamide**

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BrN ₂ O	PubChem
Molecular Weight	243.10 g/mol	PubChem
Canonical SMILES	<chem>C1=CC(=CC=C1NC(=O)CCN)Br</chem>	PubChem
InChI Key	AUTQMUXONQQRPW-UHFFFAOYSA-N	PubChem

Chemical Structure Diagram

The following diagram illustrates the two-dimensional structure of **3-amino-N-(4-bromophenyl)propanamide**.

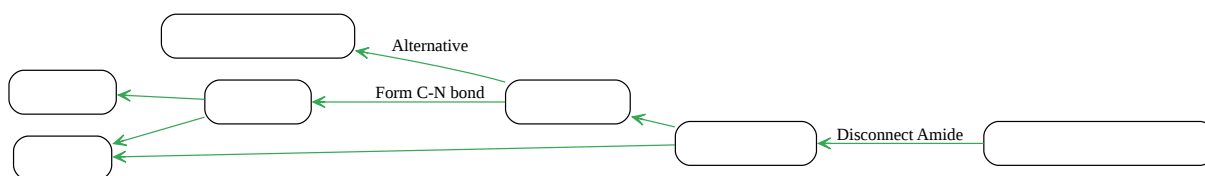
Caption: 2D structure of **3-amino-N-(4-bromophenyl)propanamide**.

Synthesis of 3-amino-N-(4-bromophenyl)propanamide: A Proposed Protocol

While a specific, peer-reviewed synthesis for **3-amino-N-(4-bromophenyl)propanamide** is not readily available in the literature, a plausible and robust synthetic route can be devised based on established methods for the preparation of analogous β -amino amides. The following protocol is a scientifically sound, proposed method.

Retrosynthetic Analysis

A logical retrosynthetic approach simplifies the synthesis into manageable steps. The primary disconnection is at the amide bond, a common and reliable transformation. A secondary disconnection can be made via a Michael addition to an appropriate acrylate precursor.



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Caption: Retrosynthetic analysis of **3-amino-N-(4-bromophenyl)propanamide**.

Proposed Synthetic Pathway

A two-step synthesis is proposed, starting from commercially available 4-bromoaniline and a protected β -alanine derivative.

Step 1: Amide Coupling

The first step involves the formation of the amide bond between 4-bromoaniline and a suitable N-protected β -alanine, such as N-Boc- β -alanine. Standard peptide coupling reagents can be employed for this transformation.

Step 2: Deprotection

The subsequent step is the removal of the protecting group (in this case, the Boc group) under acidic conditions to yield the final product, which can be isolated as the free base or its hydrochloride salt.

Detailed Experimental Protocol

Materials:

- N-Boc- β -alanine
- 4-Bromoaniline
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Hydroxybenzotriazole (HOBt)
- Dichloromethane (DCM), anhydrous
- Trifluoroacetic acid (TFA) or Hydrochloric acid (HCl) in dioxane
- Sodium bicarbonate (NaHCO_3) solution
- Brine
- Magnesium sulfate (MgSO_4), anhydrous
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

Step 1: Synthesis of tert-butyl (3-((4-bromophenyl)amino)-3-oxopropyl)carbamate

- To a solution of N-Boc- β -alanine (1.0 eq) and 4-bromoaniline (1.0 eq) in anhydrous DCM at 0 °C, add HOBt (1.1 eq) and EDC (1.1 eq).
- Stir the reaction mixture at 0 °C for 30 minutes and then at room temperature overnight.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with DCM and wash sequentially with 1 M HCl, saturated NaHCO_3 solution, and brine.

- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (EtOAc/Hexanes) to afford the protected intermediate.

Step 2: Synthesis of **3-amino-N-(4-bromophenyl)propanamide**

- Dissolve the product from Step 1 in a minimal amount of DCM.
- Add an excess of 4 M HCl in dioxane or a solution of TFA in DCM.
- Stir the mixture at room temperature for 2-4 hours, monitoring the deprotection by TLC.
- Concentrate the reaction mixture under reduced pressure.
- Triturate the residue with diethyl ether to precipitate the hydrochloride salt of the product.
- Filter the solid, wash with cold diethyl ether, and dry under vacuum to obtain **3-amino-N-(4-bromophenyl)propanamide** hydrochloride.
- For the free base, neutralize the hydrochloride salt with a suitable base (e.g., NaHCO_3) and extract with an organic solvent.

Potential Applications in Drug Discovery and Development

While direct biological activity data for **3-amino-N-(4-bromophenyl)propanamide** is limited in the public domain, the structural motifs present in the molecule suggest several promising avenues for investigation. The β -amino amide scaffold is a known pharmacophore in various biologically active compounds.

Analogies to Known Bioactive Molecules

Derivatives of 3-phenylpropanamide have been investigated for their potential as:

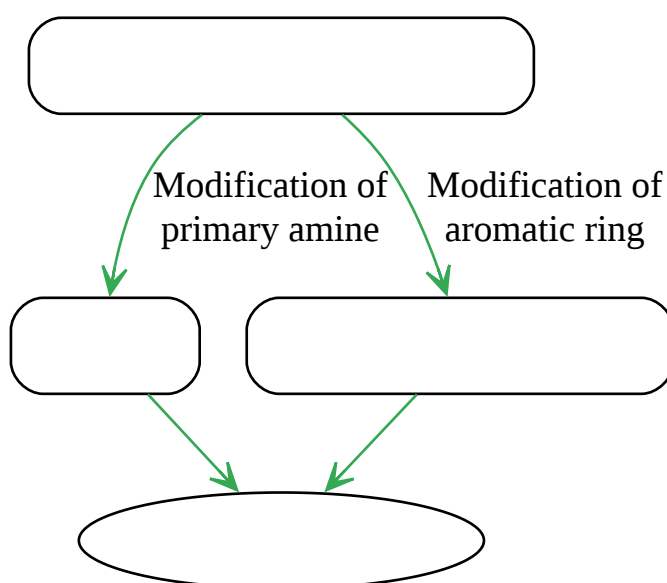
- Butyrylcholinesterase (BChE) inhibitors for the treatment of Alzheimer's disease. The core structure allows for modifications to enhance potency and selectivity[2][3].

- Mu opioid receptor ligands, suggesting potential applications in pain management[4].

The presence of the 4-bromophenyl group can influence pharmacokinetic properties, potentially enhancing membrane permeability and metabolic stability.

A Scaffold for Chemical Library Synthesis

The primary amino group and the aromatic ring of **3-amino-N-(4-bromophenyl)propanamide** provide two key points for chemical diversification. This makes the compound an excellent starting point for the synthesis of a library of analogs for high-throughput screening against various biological targets.



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Sources

- [1. 1193388-90-7|3-Amino-N-\(4-bromophenyl\)propanamide hydrochloride|BLD Pharm \[bldpharm.com\]](#)

- [2. Development of Novel 3-Phenylpropanamide Derivatives as BChE Inhibitors for the Treatment of Alzheimer's Disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Development of Novel 3-Phenylpropanamide Derivatives as BChE Inhibitors for the Treatment of Alzheimer's Disease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Design, synthesis and biological evaluation of 3-amino-3-phenylpropionamide derivatives as novel mu opioid receptor ligands - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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